Preparing Stock Solutions of WIZ Degrader 3: Application Notes and Protocols

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Compound of Interest

Compound Name: *WIZ degrader 3*

Cat. No.: *B15588871*

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Introduction

WIZ degrader 3, also known as compound 29, is a potent and selective molecular glue degrader targeting the Widely Interspaced Zinc finger motifs (WIZ) transcription factor.[1][2] By inducing the proteasomal degradation of WIZ, a known repressor of fetal hemoglobin (HbF), **WIZ degrader 3** leads to the upregulation of fetal hemoglobin gene (HBG1/2) expression.[1][3][4] This mechanism of action makes it a valuable research tool and a potential therapeutic agent for the treatment of blood disorders such as sickle cell disease and β-thalassemia.[1][2] Accurate and consistent preparation of stock solutions is critical for obtaining reliable and reproducible experimental results. These application notes provide a detailed protocol for the preparation, storage, and handling of **WIZ degrader 3** stock solutions.

Quantitative Data Summary

The following table summarizes the key quantitative data for **WIZ degrader 3**.

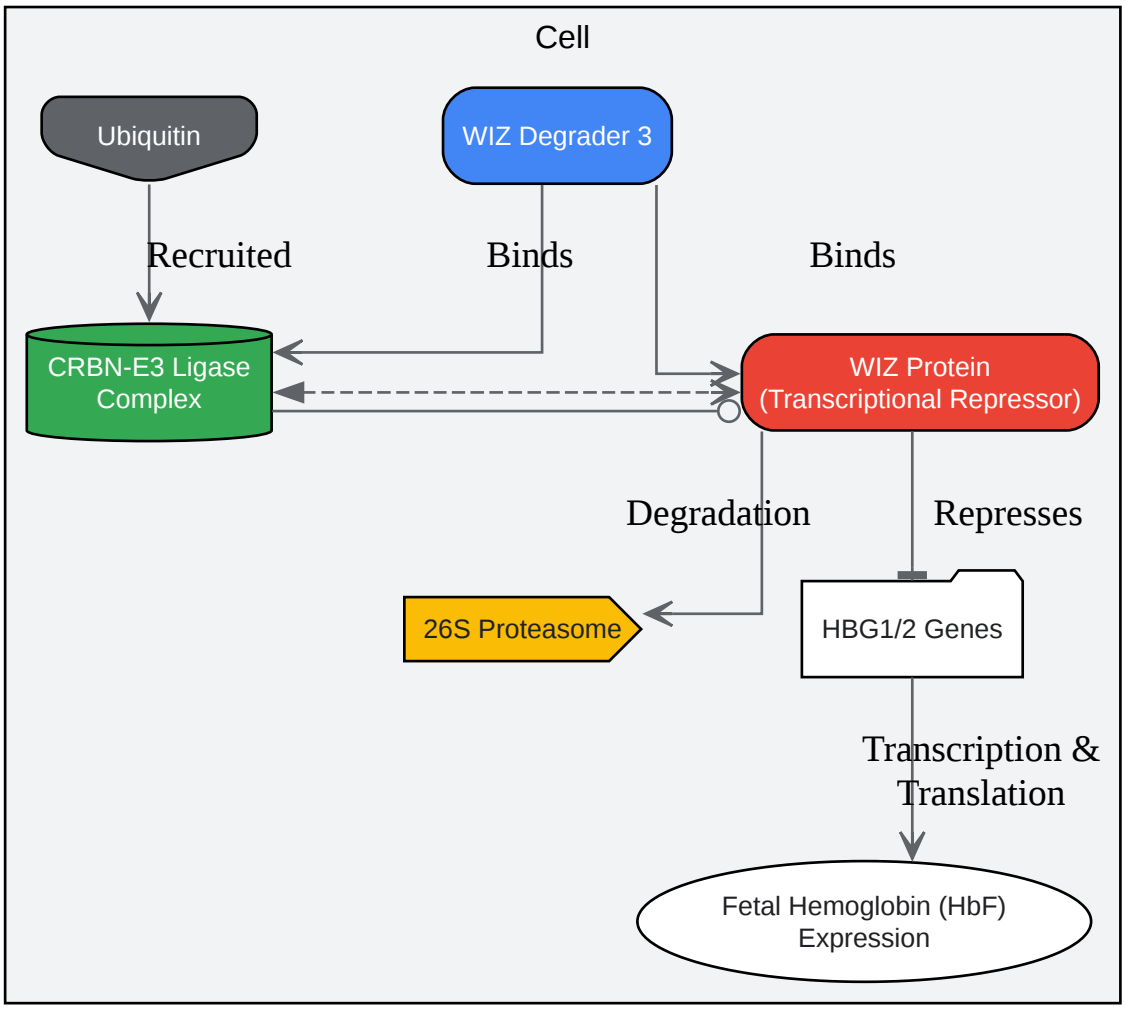
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Property	Value	Reference
Synonyms	Compound 29	[1][2]
Molecular Formula	$C_{18}H_{23}N_5O_3$	[2]
Molecular Weight	357.41 g/mol	[2]
AC_{50} (WIZ degradation)	6.4 nM	[1][2]
EC_{50} (HbF induction)	45 nM	[1][2]
Recommended Solvent	Dimethyl sulfoxide (DMSO)	[5]
Solubility in DMSO	≥ 10 mM	[5]

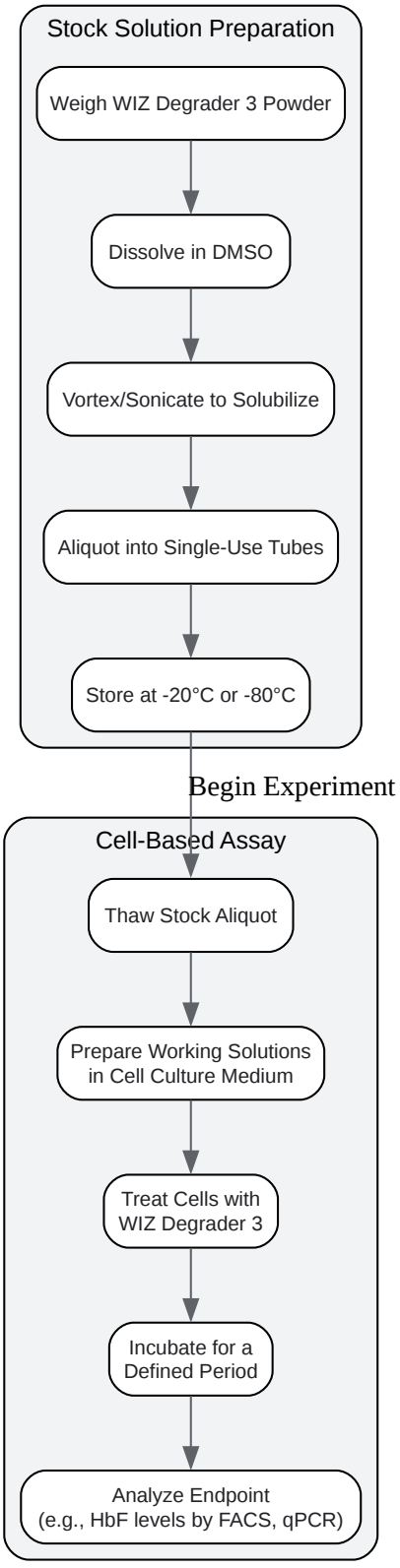
Signaling Pathway of **WIZ Degrader 3**

WIZ degrader 3 functions as a molecular glue to induce the degradation of the WIZ transcription factor. WIZ is a known repressor of fetal hemoglobin (HbF) expression. The degrader brings WIZ into proximity with the E3 ubiquitin ligase Cereblon (CRBN), a component of the CUL4-DDB1-CRBN-RBX1 (CRL4^CRBN^) complex. This induced proximity leads to the polyubiquitination of WIZ, marking it for degradation by the 26S proteasome. The removal of the WIZ repressor protein leads to the de-repression of fetal hemoglobin genes (HBG1/2) and subsequent induction of HbF expression.

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